

Cbl-b-IN-16: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Cbl-b-IN-16

Cat. No.: B12380701

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Cbl-b-IN-16**, a potent and orally active inhibitor of the E3 ubiquitin ligase Cbl-b. This document summarizes key product information, presents quantitative data in a structured format, outlines detailed experimental protocols, and visualizes the relevant signaling pathways and experimental workflows.

Product Information

Cbl-b-IN-16 (also referred to as compound 31) is a small molecule inhibitor of Casitas B-lineage lymphoma proto-oncogene-b (Cbl-b), a key negative regulator of T-cell activation.^{[1][2][3]} By inhibiting Cbl-b, **Cbl-b-IN-16** enhances T-cell receptor (TCR) signaling, leading to increased cytokine production and anti-tumor activity.^{[1][2]} Mechanistically, **Cbl-b-IN-16** is an allosteric inhibitor that binds to Cbl-b and locks it in an inactive conformation, thereby preventing its E3 ligase activity.^[3]

Quantitative Data

The following tables summarize the key quantitative data for **Cbl-b-IN-16**, facilitating easy comparison of its biochemical and cellular activities.

Table 1: Biochemical Activity

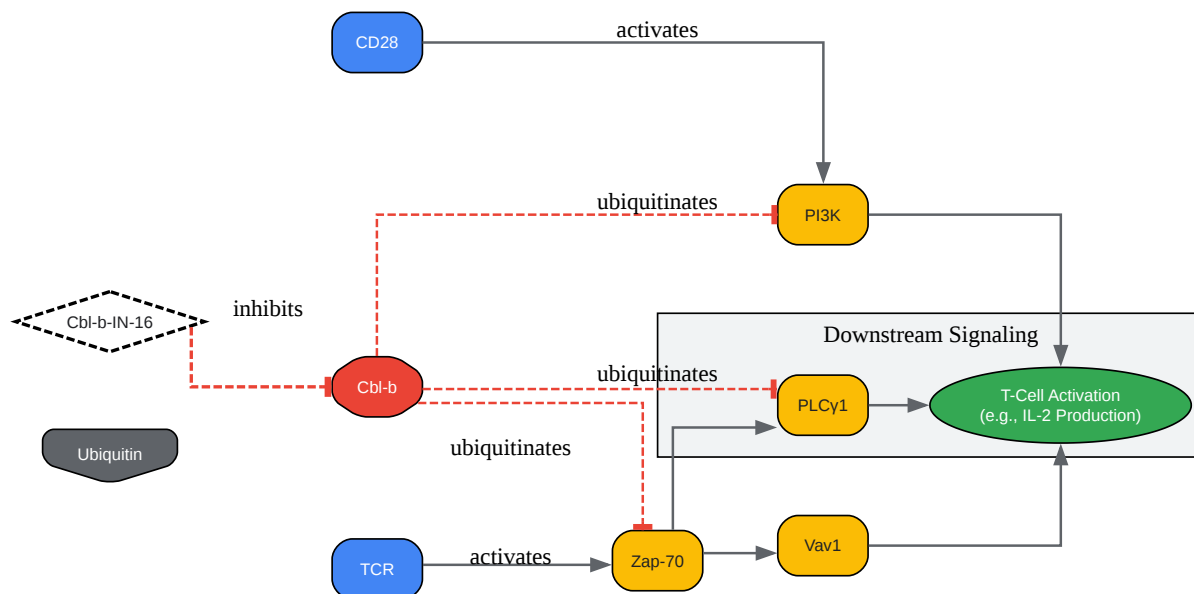
Parameter	Value (nM)	Description
IC50 (Cbl-b)	30	Half-maximal inhibitory concentration against Cbl-b E3 ligase activity.[1][3]
IC50 (Cbl-b autoubiquitination)	63	Half-maximal inhibitory concentration for the autoubiquitination of Cbl-b.[1]
IC50 (ubiquitin transfer to Zap-70)	84	Half-maximal inhibitory concentration for the transfer of ubiquitin to the substrate Zap-70.[1]

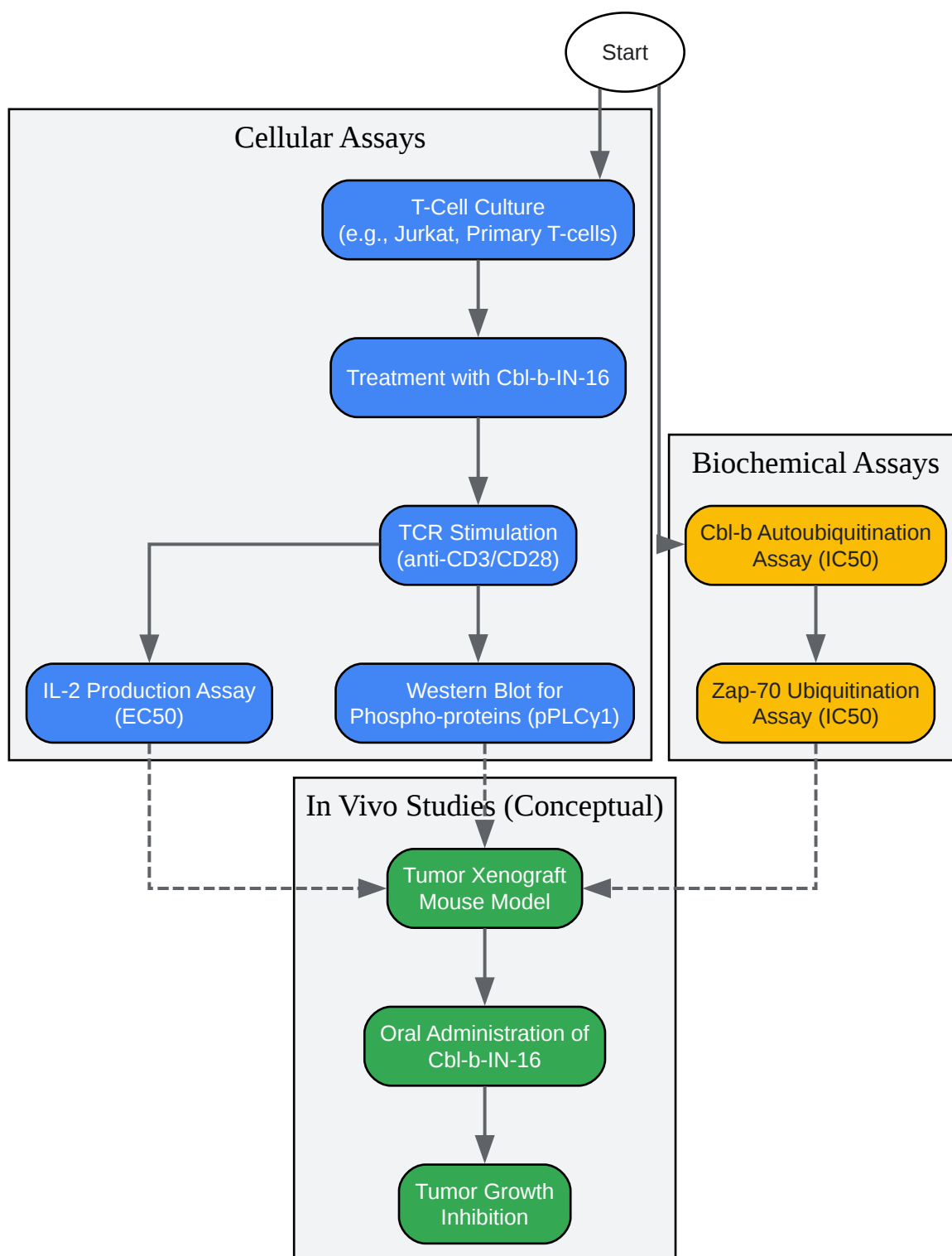
Table 2: Cellular Activity

Parameter	Value (nM)	Cell Line/System	Description
EC50 (IL-2 production)	230	Hu-T-cells	Half-maximal effective concentration for the induction of Interleukin-2 production.[1][3]
EC50 (pPLCy1 levels)	610	Hu-T-cells	Half-maximal effective concentration for the upregulation of phosphorylated PLCy1.[1]

Signaling Pathway

Cbl-b is a critical negative regulator of T-cell activation. Upon T-cell receptor (TCR) stimulation, Cbl-b would normally ubiquitinate key downstream signaling proteins, such as Zap-70 and the p85 subunit of PI3K, targeting them for degradation and thereby dampening the activation signal. **Cbl-b-IN-16** inhibits this process, leading to sustained signaling and enhanced T-cell activation.





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